

Thymol Iodide: An In-depth Technical Guide to its Antifungal and Antibacterial Spectrum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thymol Iodide*

Cat. No.: *B1582145*

[Get Quote](#)

Disclaimer: Modern, peer-reviewed scientific literature lacks specific quantitative data on the antifungal and antibacterial spectrum of **thymol iodide** as a distinct compound. Its historical use as an antiseptic has been predicated on the well-established antimicrobial properties of its constituent components: thymol and iodine. This guide provides a comprehensive overview of the antimicrobial activity of thymol, the primary bioactive organic component of **thymol iodide**, supplemented with information on the antimicrobial actions of iodine.

Introduction to Thymol Iodide

Thymol iodide is a compound derived from thymol and iodine, historically employed as a topical antiseptic and dusting powder for wounds and skin infections.[1][2] Its use was largely empirical, based on the recognized antimicrobial activities of thymol, a natural phenol found in thyme oil, and iodine, a well-known disinfectant.[2] While contemporary medical literature provides minimal evidence to support its clinical efficacy with rigorous scientific evaluation, an examination of its components offers insight into its presumed antimicrobial action.[1][2] The active iodine component is believed to disrupt microbial protein and nucleic acid structures, while thymol is thought to enhance skin penetration.[3]

Antifungal and Antibacterial Spectrum of Thymol

Thymol has demonstrated a broad spectrum of antimicrobial activity against various fungal and bacterial pathogens. The following tables summarize the available quantitative data from in vitro studies.

Antibacterial Spectrum of Thymol

| Bacterium | Strain | Test Method | MIC (µg/mL) | MBC (µg/mL) | Zone of Inhibition (mm) | Reference |
|-------------------------|-----------|---------------------|-------------|-------------|-------------------------|-----------|
| Staphylococcus aureus | MTCC 96 | Broth Dilution | 62.5 | - | 25 ± 0.98 | [4] |
| Staphylococcus aureus | MRSA | Broth Microdilution | 250 | - | - | [5] |
| Streptococcus mutans | MTCC 890 | Broth Dilution | 125 | - | 17 ± 0.79 | [4] |
| Bacillus subtilis | MTCC 121 | Broth Dilution | 125 | - | 15 ± 0.68 | [4] |
| Escherichia coli | MTCC 723 | Broth Dilution | 250 | - | 13 ± 0.51 | [4] |
| Escherichia coli | - | Broth Microdilution | 187.5 | 375 | - | [6] |
| Pseudomonas aeruginosa | - | Broth Microdilution | 500 | - | - | [7] |
| Salmonella Typhimurium | - | Broth Microdilution | 125 | - | - | [5] |
| Acinetobacter baumannii | - | Broth Microdilution | 125 | - | - | [5] |
| Streptococcus iniae | HT strain | Gradient Dilution | 128 | 256 | - | [8] |

MIC: Minimum Inhibitory Concentration; MBC: Minimum Bactericidal Concentration. Note that zone of inhibition values are dependent on the concentration of thymol used.

Antifungal Spectrum of Thymol

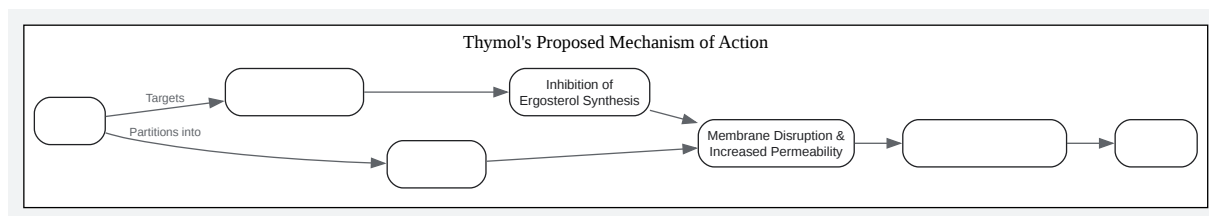
| Fungus | Strain | Test Method | MIC (µg/mL) | MFC (µg/mL) | Reference |
|----------------------|-------------------|---------------|-------------|-------------|----------------------|
| Candida albicans | Clinical Isolates | Microdilution | 39 | - | [9] |
| Candida tropicalis | Clinical Isolates | Microdilution | 78 | - | [9] |
| Candida krusei | Clinical Isolates | Microdilution | 39 | - | [9] |
| Fusarium graminearum | 59 Isolates | - | EC50: 26.3 | - | [10] |

MIC: Minimum Inhibitory Concentration; MFC: Minimum Fungicidal Concentration; EC50: Half maximal effective concentration.

Mechanism of Action of Thymol

Thymol's antimicrobial activity is primarily attributed to its ability to disrupt the microbial cell membrane. Its phenolic nature allows it to partition into the lipid bilayer, altering its structure and increasing its permeability. This leads to the leakage of intracellular components, such as ions and ATP, and ultimately results in cell death.[\[11\]](#)[\[12\]](#)

In fungi, thymol has been shown to interfere with ergosterol biosynthesis, a critical component of the fungal cell membrane.[\[10\]](#) This disruption further compromises membrane integrity and function.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of thymol's antimicrobial action.

Antimicrobial Properties of Iodine

Iodine, the other key component of **thymol iodide**, is a potent broad-spectrum antimicrobial agent. Its mechanism of action involves the direct iodination of microbial proteins and fatty acids, leading to the inhibition of essential enzymes and the disruption of cellular structures. Iodine is effective against a wide range of bacteria, viruses, fungi, and spores.

Experimental Protocols

The following are generalized methodologies for key experiments cited in the evaluation of thymol's antimicrobial activity.

Determination of Minimum Inhibitory Concentration (MIC)

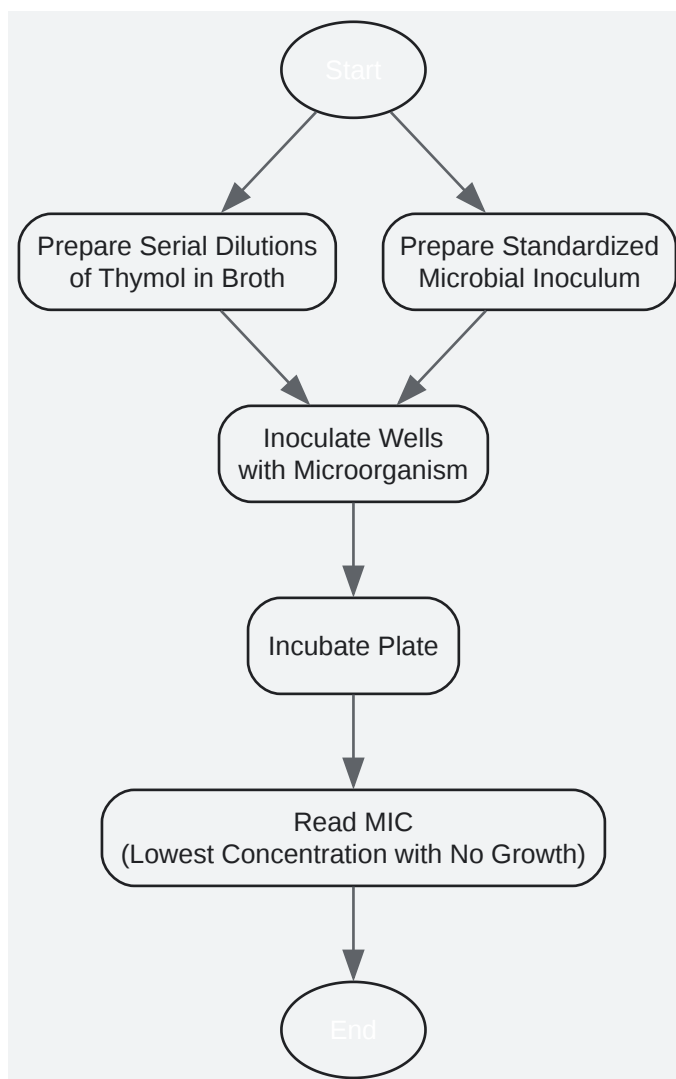
The MIC, the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, is a standard measure of antimicrobial susceptibility.^[13]

Broth Microdilution Method:

- **Preparation of Thymol Stock Solution:** A stock solution of thymol is prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO), and then serially diluted in a liquid growth

medium (e.g., Mueller-Hinton broth for bacteria, RPMI-1640 for fungi) in a 96-well microtiter plate.[9]

- **Inoculum Preparation:** A standardized suspension of the test microorganism is prepared to a specific turbidity (e.g., 0.5 McFarland standard). This suspension is then diluted to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- **Incubation:** The microtiter plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 35°C for 48 hours for fungi).
- **Reading Results:** The MIC is determined as the lowest concentration of thymol in which no visible growth of the microorganism is observed.



[Click to download full resolution via product page](#)

Caption: Workflow for MIC determination by broth microdilution.

Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

The MBC or MFC is the lowest concentration of an antimicrobial agent required to kill a particular microorganism.

- Subculturing: Following the MIC determination, a small aliquot (e.g., 10 μ L) is taken from the wells showing no visible growth.
- Plating: The aliquot is plated onto an appropriate agar medium (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi).
- Incubation: The plates are incubated under suitable conditions to allow for the growth of any surviving microorganisms.
- Reading Results: The MBC/MFC is the lowest concentration of thymol that results in a significant reduction (e.g., $\geq 99.9\%$) in CFU compared to the initial inoculum.^[13]

Conclusion

While **thymol iodide** itself lacks a robust body of modern scientific evidence to quantify its antimicrobial spectrum, its historical use is supported by the well-documented, broad-spectrum antifungal and antibacterial properties of its primary component, thymol. Thymol exhibits significant in vitro activity against a wide range of pathogenic bacteria and fungi, primarily by disrupting their cell membranes. The presence of iodine in **thymol iodide** would theoretically contribute to its antiseptic properties through its own potent and broad-spectrum antimicrobial mechanisms. Future research is warranted to specifically evaluate the antimicrobial efficacy of **thymol iodide** and to investigate any potential synergistic effects between thymol and iodine within this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caringsunshine.com [caringsunshine.com]
- 2. caringsunshine.com [caringsunshine.com]
- 3. Articles [globalrx.com]
- 4. researchgate.net [researchgate.net]
- 5. Synergistic Activity of Thymol with Commercial Antibiotics against Critical and High WHO Priority Pathogenic Bacteria [mdpi.com]
- 6. Antibacterial Activity of Selected Essential Oil Components and Their Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Minimal Inhibitory Concentrations of Thymol and Carvacrol: Toward a Unified Statistical Approach to Find Common Trends - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | The Antibacterial Activity of Thymol Against Drug-Resistant *Streptococcus iniae* and Its Protective Effect on Channel Catfish (*Ictalurus punctatus*) [frontiersin.org]
- 9. Antifungal activity and mode of action of thymol and its synergism with nystatin against *Candida* species involved with infections in the oral cavity: an in vitro study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The Fungicidal Activity of Thymol against *Fusarium graminearum* via Inducing Lipid Peroxidation and Disrupting Ergosterol Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Evaluating the Antibacterial Activity and Mode of Action of Thymol-Loaded Chitosan Nanoparticles Against Plant Bacterial Pathogen *Xanthomonas campestris* pv. *campestris* - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Thymol Iodide: An In-depth Technical Guide to its Antifungal and Antibacterial Spectrum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582145#antifungal-and-antibacterial-spectrum-of-thymol-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com